

In-Depth Technical Guide: 3-Acetoxy-4-cadinen-8-one

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Compound of Interest

Compound Name: 3-Acetoxy-4-cadinen-8-one

Cat. No.: B12289700

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CAS Number: 923950-05-4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the cadinane sesquiterpenoid, **3-Acetoxy-4-cadinen-8-one**. This document consolidates available data on its chemical properties, natural sourcing, and biological activities, with a focus on experimental details and potential mechanisms of action to support further research and development.

Chemical and Physical Properties

3-Acetoxy-4-cadinen-8-one, a sesquiterpenoid of the cadinane subclass, has been isolated from the invasive plant species *Eupatorium adenophorum*. It is also referred to in scientific literature by its synonym, 2-deoxo-2-(acetyloxy)-9-oxoageraphorone (DAOA).

Property	Value	Reference
CAS Number	923950-05-4	N/A
Molecular Formula	C ₁₇ H ₂₆ O ₃	N/A
Molecular Weight	278.39 g/mol	N/A
Synonym	2-deoxo-2-(acetyloxy)-9-oxoageraphorone (DAOA)	
Natural Source	Eupatorium adenophorum (flowers)	[1]

Experimental Protocols

Isolation from Eupatorium adenophorum

The following protocol is based on the methodology described by Ding and Ding (1999) for the isolation of cadinane derivatives from the flowers of Eupatorium adenophorum[1].

1. Extraction:

- Air-dried and powdered flowers of Eupatorium adenophorum are exhaustively extracted with petroleum ether at room temperature.
- The solvent is removed under reduced pressure to yield a crude extract.

2. Chromatographic Separation:

- The crude extract is subjected to column chromatography on silica gel.
- Elution is performed with a gradient of petroleum ether and ethyl acetate.
- Fractions are collected and monitored by thin-layer chromatography (TLC).

3. Purification:

- Fractions containing the compound of interest are combined and further purified by preparative TLC or repeated column chromatography until a pure compound is obtained.

4. Structure Elucidation:

- The structure of the isolated compound is determined by spectroscopic methods, including Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy (^1H NMR, ^{13}C NMR, and 2D NMR experiments such as COSY, HMQC, and HMBC).

Biological Activity and Toxicology

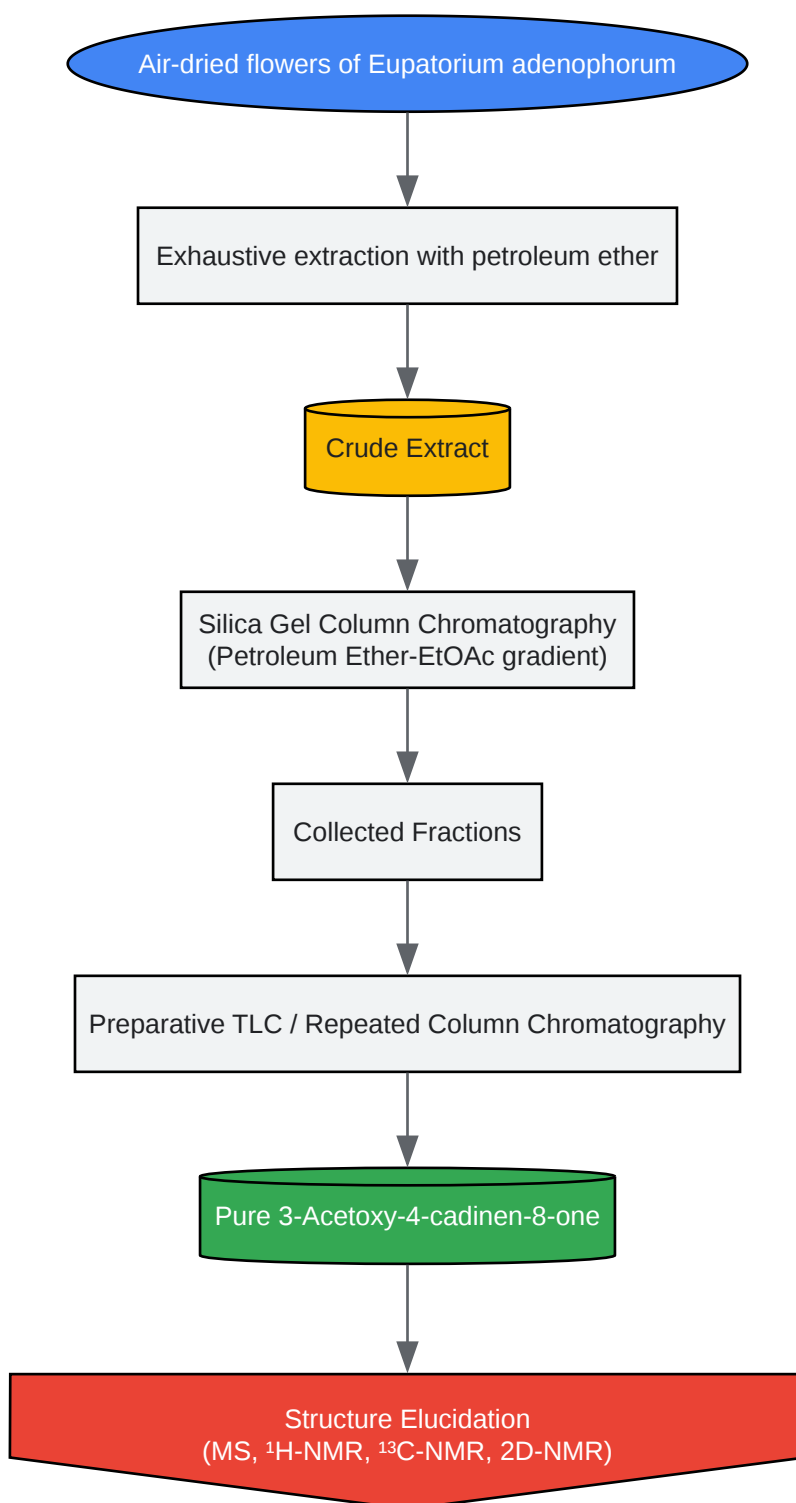
Research has indicated that **3-Acetoxy-4-cadinen-8-one** (as DAOA) exhibits immunotoxic effects. A study investigating its toxicity in mice provided the following quantitative data.

Assay	Species	Value	Reference
Median Lethal Dose (LD ₅₀)	Male Mice	926 mg/kg body weight	[1]
Sub-acute Toxicity	Mice	A dose of 75 mg/kg was found to be approximately or totally safe.	[1]

Potential Signaling Pathways

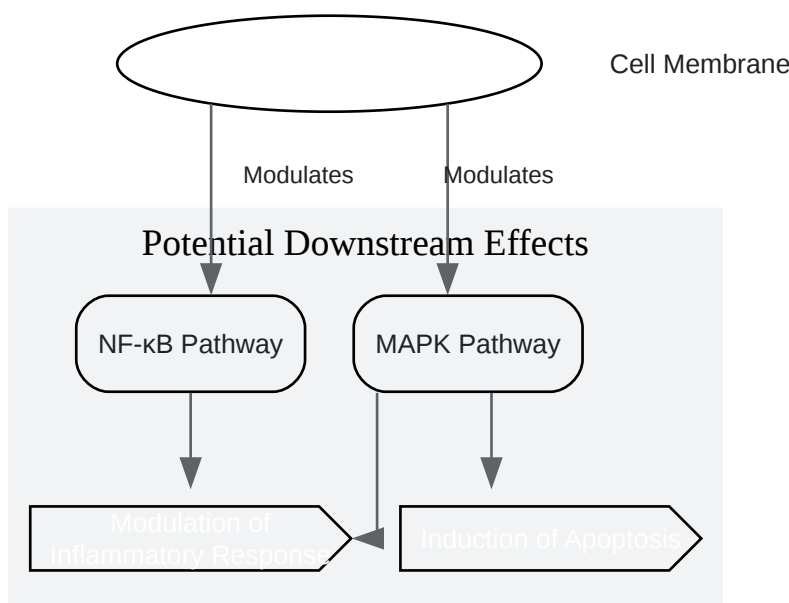
While specific signaling pathways for **3-Acetoxy-4-cadinen-8-one** have not been fully elucidated, sesquiterpenoids, in general, are known to modulate various intracellular signaling cascades. Based on existing literature for related compounds, potential pathways of interest for future investigation include the NF- κ B and MAPK signaling pathways, which are crucial in inflammatory and immune responses. Nardosinone-type sesquiterpenes, for example, have been shown to inhibit the production of pro-inflammatory mediators by suppressing the NF- κ B and MAPK pathways in microglial cells[2].

Visualizations



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Isolation workflow for **3-Acetoxy-4-cadinen-8-one**.



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Hypothesized signaling pathways for **3-Acetoxy-4-cadinen-8-one**.

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References

- 1. researchgate.net [researchgate.net]
- 2. Cadinane sesquiterpenes from the leaves of Eupatorium adenophorum - PubMed [pubmed.ncbi.nlm.nih.gov]
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